

Thermopsine Solubility Profile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thermopsine*

CAS No.: 486-90-8

Cat. No.: B1682252

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Introduction

Thermopsine is a tetracyclic quinolizidine alkaloid naturally occurring in various plants of the Fabaceae family, such as those from the *Thermopsis* and *Sophora* genera.[1] As with many natural products, it is the subject of research for its potential biological activities, including antibacterial properties.[1][2][3] A fundamental prerequisite for any in vitro or in vivo study is the accurate and reproducible preparation of compound solutions. Understanding the solubility of **thermopsine** is therefore a critical first step in experimental design, ensuring valid and reliable results in drug discovery and development workflows.

This technical guide provides a comprehensive overview of the solubility of **thermopsine** in dimethyl sulfoxide (DMSO) and other common organic solvents. It is designed for researchers, scientists, and drug development professionals, offering not just solubility data but also the underlying scientific principles, detailed protocols, and field-proven insights to navigate the practical challenges of compound handling.

Section 1: Physicochemical Profile of Thermopsine

The solubility of a compound is dictated by its physicochemical properties. **Thermopsine's** structure governs its interaction with various solvents.

- Molecular Formula: $C_{15}H_{20}N_2O$ [3][4]

- Molecular Weight: 244.33 g/mol [3][5][6]
- Chemical Structure: A rigid, tetracyclic structure containing two nitrogen atoms, one of which is part of a lactam ring. This structure imparts a degree of polarity and provides sites for hydrogen bonding.
- Computed Properties:
 - XLogP3: 1.6[5][6] (This value suggests moderate lipophilicity, indicating a preference for organic solvents over water).
 - Hydrogen Bond Donors: 0[5][6]
 - Hydrogen Bond Acceptors: 2[5][6]

The presence of nitrogen atoms makes **thermopsine** a basic compound. This is a crucial characteristic, as its solubility in aqueous solutions can be significantly increased at a low pH where the nitrogen atoms become protonated, forming more soluble salts.[7][8][9]

Caption: Key physicochemical properties governing **thermopsine** solubility.

Section 2: Thermopsine Solubility in Laboratory Solvents

Quantitative solubility data is essential for preparing accurate stock solutions. The following table summarizes the available data for **thermopsine** in DMSO, the most common primary solvent for compound screening.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source
DMSO	25 mg/mL	102.32 mM	Requires sonication for dissolution.	[1][2][4]
DMSO	10 mg/mL	40.93 mM	Sonication is recommended.	[3]

Causality Behind Solvent Choice:

- **Dimethyl Sulfoxide (DMSO):** DMSO is a highly polar aprotic solvent, capable of dissolving a wide range of both polar and nonpolar compounds. Its ability to act as a hydrogen bond acceptor and its high dielectric constant make it an excellent choice for solubilizing complex organic molecules like **thermopsine**. The data indicates a high solubility of at least 25 mg/mL, making it ideal for preparing high-concentration stock solutions for serial dilution in experimental assays.
- **Other Organic Solvents:** While specific data for other pure organic solvents like ethanol, methanol, or chloroform is not readily available in the searched literature, general principles of alkaloid chemistry apply.^[7] Alkaloids are typically soluble in alcohols and chlorinated solvents. However, empirical determination is necessary for precise quantification.

Section 3: Protocol for Preparing a Thermopsine Stock Solution in DMSO

This protocol describes a self-validating method for preparing a 100 mM stock solution of **thermopsine** in DMSO.

Materials:

- **Thermopsine** powder (CAS No. 486-90-8)
- Anhydrous, high-purity DMSO (use a newly opened bottle to avoid moisture, which can impact solubility)^[2]
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and sterile tips
- Vortex mixer
- Bath sonicator

Procedure:

- Pre-Calculation: Determine the required mass of **thermopsine**. For 1 mL of a 100 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 244.33 \text{ g/mol} \times 1000 \text{ mg/g} = 24.43 \text{ mg}$
- Weighing: Carefully weigh 24.43 mg of **thermopsine** powder into a pre-labeled vial.
 - Expert Insight: Weighing directly into the dissolution vial minimizes compound loss during transfer.
- Solvent Addition: Add 1.0 mL of high-purity DMSO to the vial containing the **thermopsine** powder.
- Dissolution Assistance:
 - Cap the vial securely and vortex vigorously for 30-60 seconds.
 - Place the vial in a bath sonicator for 5-10 minutes to break up any aggregates and facilitate dissolution.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Expert Insight: Sonication provides energy to overcome the crystal lattice energy of the solid powder, significantly accelerating the dissolution process. Gentle warming (to 30-40°C) can also be applied if needed, but monitor for any compound degradation.
- Validation Check: Visually inspect the solution against a light source. It should be a clear, homogenous solution with no visible particulates. If solids remain, repeat Step 4.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.[\[2\]](#) Store at -20°C for short-term (1 month) or -80°C for long-term (6 months) storage.[\[2\]](#)[\[4\]](#)

Section 4: Experimental Workflow for Solubility Determination

For researchers needing to determine **thermopsine**'s solubility in a novel solvent, the saturated shake-flask method is a reliable and widely accepted technique.

Caption: Standard experimental workflow for determining thermodynamic solubility.

Protocol Justification:

- Step 1 & 2 (Equilibration): Adding excess solid and agitating for an extended period ensures that the solvent becomes fully saturated, reaching a state of thermodynamic equilibrium. This is the cornerstone of an accurate solubility measurement.
- Step 5 (Filtration): This is a critical self-validating step. Failure to remove all undissolved microparticulates would lead to an overestimation of the true solubility. A syringe filter ensures only the dissolved compound is analyzed.
- Step 6 (Quantification): Using a validated, sensitive analytical method like HPLC provides an accurate and precise measurement of the compound's concentration in the saturated solution.

Section 5: Key Factors Influencing Thermopsine Solubility

- Temperature: Solubility is generally an endothermic process for solids in liquids. Therefore, increasing the temperature will typically increase both the rate of dissolution and the equilibrium solubility of **thermopsine**. However, the stability of the compound at elevated temperatures must be considered.
- pH (Aqueous Systems): As a basic alkaloid, **thermopsine**'s solubility in aqueous media is highly pH-dependent. In acidic conditions (pH < 7), the nitrogen atoms will be protonated, forming a more polar and highly water-soluble cation.^{[8][9]} This principle is fundamental to extraction protocols for alkaloids from plant matter.^[7]
- Solvent Purity: The presence of water in organic solvents can significantly alter their properties. For DMSO, which is hygroscopic, using a fresh, anhydrous grade is crucial for reproducibility.^[2] Impurities in any solvent can act as "co-solvents" or "anti-solvents," unpredictably affecting solubility.

Conclusion

Thermopsine demonstrates high solubility in DMSO, with concentrations of at least 25 mg/mL (102.32 mM) being readily achievable with the aid of sonication.[1][2][4] This makes DMSO an excellent solvent for the preparation of concentrated stock solutions for biological screening and other research applications. The compound's basic nature, a hallmark of its quinolizidine alkaloid class, dictates a pH-dependent solubility profile in aqueous systems, a factor that can be leveraged in extraction and formulation. By adhering to the detailed protocols and understanding the physicochemical principles outlined in this guide, researchers can ensure the accurate and reliable use of **thermopsine** in their experimental workflows, thereby enhancing the integrity and reproducibility of their scientific findings.

References

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